

# An In-depth Technical Guide to [3-(Methacryloyloxy)propyl]trimethoxysilane

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## Compound of Interest

Compound Name: *Einecs 281-557-9*

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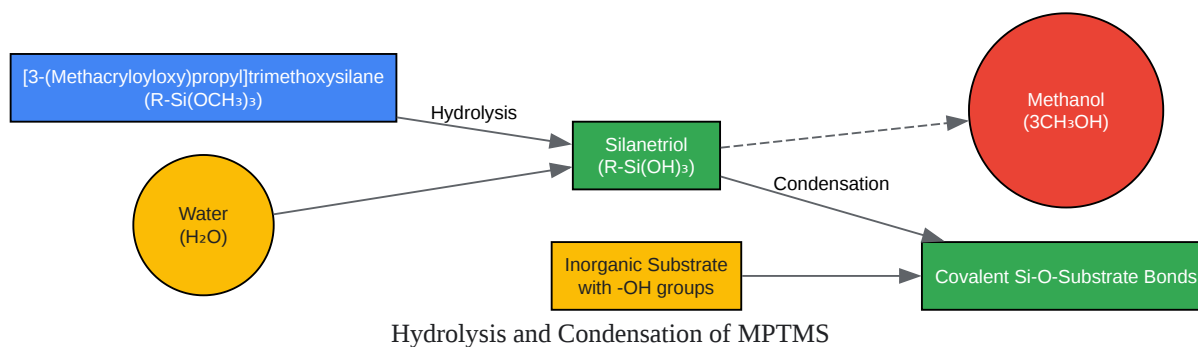
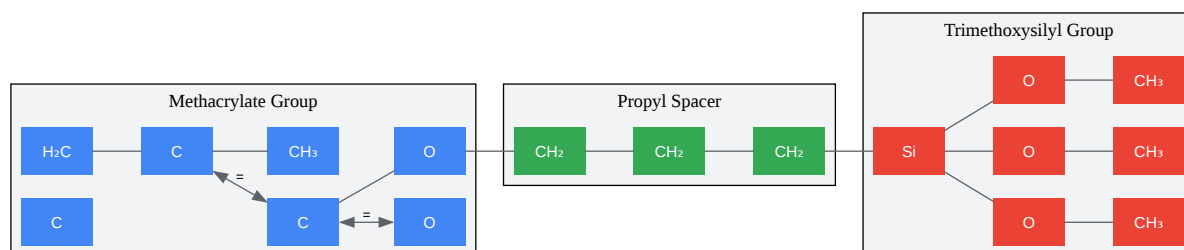
## Abstract

[3-(Methacryloyloxy)propyl]trimethoxysilane (MPTMS) is a versatile organosilane coupling agent with significant applications across various scientific and industrial fields, including materials science, dentistry, and electronics.<sup>[1][2]</sup> Its unique bifunctional structure, possessing both a polymerizable methacrylate group and hydrolyzable trimethoxysilyl groups, allows it to act as a molecular bridge between organic and inorganic materials.<sup>[1][3]</sup> This guide provides a comprehensive overview of the molecular structure, physicochemical properties, and reaction mechanisms of MPTMS. Detailed experimental protocols for its synthesis and characterization by Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FT-IR) spectroscopy are also presented.

## Molecular Structure and Physicochemical Properties

MPTMS is an organometallic compound with the chemical formula  $C_{10}H_{20}O_5Si$ .<sup>[1][4][5][6]</sup> Its structure features a methacrylate functional group attached to a trimethoxysilyl group via a propyl spacer.<sup>[1]</sup> This dual reactivity is the foundation of its utility as a coupling agent.<sup>[3]</sup> The IUPAC name for this compound is 3-trimethoxysilylpropyl 2-methylprop-2-enoate.<sup>[4][7][8]</sup>

## Visualization of the Molecular Structure



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